

Navigating the Structural Landscape of Aminomethyl Cyclohexanols: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(Aminomethyl)cyclohexan-1-ol

CAS No.: 164646-07-5

Cat. No.: B176252

[Get Quote](#)

The cyclohexane ring, a foundational scaffold in medicinal chemistry, offers a versatile and conformationally rich template for the design of novel therapeutics. When functionalized with both an aminomethyl and a hydroxyl group, it gives rise to a class of compounds with significant potential as building blocks and pharmacophores. This guide provides an in-depth technical exploration of two key isomers: **4-(Aminomethyl)cyclohexan-1-ol** and **1-(Aminomethyl)cyclohexan-1-ol**, highlighting their synthesis, properties, and applications for researchers, scientists, and drug development professionals. A clear understanding of the distinct characteristics imparted by the substitution pattern is crucial for their effective utilization in research and development.

Isomeric Distinction: 4- vs. 1-Substituted Scaffolds

The seemingly subtle difference in the placement of the aminomethyl and hydroxyl groups on the cyclohexane ring—at positions 1 and 4 versus both at position 1—results in molecules with distinct three-dimensional shapes, polarities, and chemical reactivities. This guide will address

each of these important isomers in separate, dedicated sections to ensure clarity and provide detailed, actionable information for laboratory applications.

Part 1: 4-(Aminomethyl)cyclohexan-1-ol

This isomer, particularly in its trans configuration, is a well-established intermediate in the synthesis of important pharmaceutical agents.^[1] Its 1,4-disubstituted pattern allows for a relatively rigid and defined spatial arrangement of its functional groups, a desirable feature in rational drug design.

CAS Number, Synonyms, and Identifiers

- CAS Number: 164646-07-5^[1]
- Synonyms: 4-(Aminomethyl)cyclohexanol, Cyclohexanol, 4-(aminomethyl)-
- Molecular Formula: C₇H₁₅NO^[1]
- Molecular Weight: 129.20 g/mol ^[1]

Physicochemical and Spectroscopic Properties

The properties of **4-(Aminomethyl)cyclohexan-1-ol** are influenced by its ability to form both intra- and intermolecular hydrogen bonds. The cis and trans isomers exhibit different physical properties due to their distinct spatial arrangements. The trans isomer, with both functional groups in equatorial positions in the favored chair conformation, is generally more stable.^[1]

Property	Value	Source(s)
Appearance	White solid	
Boiling Point	226.4 ± 13.0 °C (Predicted)	
Density	1.007 ± 0.06 g/cm ³ (Predicted)	
pKa	15.21 ± 0.40 (Predicted)	
Storage Temperature	2-8°C, under inert atmosphere, protected from light	[1]
IR Spectroscopy	Broad O-H stretch (3200-3600 cm ⁻¹), N-H stretch (doublet in the same region), C-H stretch (2850-2950 cm ⁻¹), C-O stretch (1000-1200 cm ⁻¹)	[1]

Synthesis and Mechanism

A common synthetic route to access both cis- and trans-4-aminocyclohexanol involves the reduction and amination of 1,4-cyclohexanedione. This can be achieved through a one-pot enzymatic cascade, which offers high stereoselectivity. The process utilizes a keto reductase (KRED) to selectively reduce one ketone to a hydroxyl group, followed by a stereocomplementary amine transaminase (ATA) to convert the remaining ketone to an amine.



[Click to download full resolution via product page](#)

Caption: Enzymatic cascade for the synthesis of 4-aminocyclohexanol.

Experimental Protocol: Enzymatic Synthesis of cis- and trans-4-Aminocyclohexanol

This protocol is based on the one-pot synthesis methodology described by Sviatenko et al.[2]

- **Reaction Setup:** In a suitable reaction vessel, prepare a solution of 1,4-cyclohexanedione (50 mM) in 50 mM sodium phosphate buffer (pH 7.0).
- **Cofactor and Cosubstrate Addition:** Add NAD(P)H (1.0 mM) as the cofactor for the keto reductase and isopropanol (100 mM) as a cosubstrate for cofactor regeneration.
- **Enzyme Addition:** Add the selected keto reductase (e.g., LK-KRED) to the reaction mixture. The enzyme concentration should be optimized based on its activity.
- **First Enzymatic Step:** Incubate the mixture at 30°C with agitation (e.g., 700 rpm) for 12 hours to facilitate the reduction of one ketone group to form 4-hydroxycyclohexanone.
- **Second Enzyme and Amine Donor Addition:** After the first step is complete (monitored by GC or HPLC), add the chosen stereocomplementary amine transaminase (e.g., ATA-3FCR-4M for the cis-isomer) and an amine donor (e.g., isopropylamine).
- **Second Enzymatic Step:** Continue the incubation under the same conditions until the transamination is complete.
- **Work-up and Purification:** The product can be isolated and purified using standard techniques such as extraction and column chromatography.

Applications in Research and Drug Development

The primary application of trans-**4-(Aminomethyl)cyclohexan-1-ol** is as a key building block for the mucolytic agent Ambroxol.[1] The cyclohexane scaffold provides a rigid framework that correctly orients the functional groups for interaction with its biological target. Derivatives of 4-aminocyclohexanol have also been investigated for their potential as analgesics and for the treatment of Gaucher disease.[1] The bifunctional nature of this molecule makes it a valuable starting material for the synthesis of compound libraries for screening in various disease models.

Safety and Handling

4-(Aminomethyl)cyclohexan-1-ol is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.[3] Appropriate personal protective equipment (PPE), including

gloves, safety glasses, and a lab coat, should be worn when handling this compound. It should be stored in a cool, dark place under an inert atmosphere to maintain its stability.^[1]

Part 2: 1-(Aminomethyl)cyclohexan-1-ol

In this isomer, both the aminomethyl and hydroxyl groups are attached to the same carbon atom of the cyclohexane ring. This geminal substitution pattern results in a different set of physicochemical properties and potential applications compared to its 1,4-disubstituted counterpart.

CAS Number, Synonyms, and Identifiers

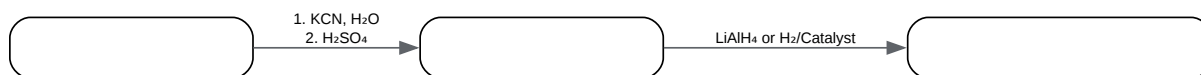
- CAS Number: 4000-72-0^{[4][5]}
- Synonyms: 1-(Aminomethyl)cyclohexanol, [(1-Hydroxycyclohexyl)methyl]amine, 1-(Aminomethyl)-1-cyclohexanol^[5]
- Molecular Formula: C₇H₁₅NO^{[4][6]}
- Molecular Weight: 129.20 g/mol ^{[4][6]}

Physicochemical and Spectroscopic Properties

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid or solid	^[5]
Melting Point	122-123 °C	^[6]
Boiling Point	120-128 °C (18 Torr)	^[6]
Density	1.020 ± 0.06 g/cm ³ (Predicted)	^[6]
pKa	12.99 ± 0.20 (Predicted)	^[6]
Storage Temperature	Room temperature, in a dark place under an inert atmosphere	^[6]

Synthesis and Mechanism

A plausible and efficient synthesis of 1-(Aminomethyl)cyclohexan-1-ol starts from cyclohexanone. The first step involves a Strecker-type synthesis to introduce a cyanomethyl group, followed by the addition of the hydroxyl group and subsequent reduction of the nitrile to the primary amine.



[Click to download full resolution via product page](#)

Caption: Synthesis route for 1-(Aminomethyl)cyclohexan-1-ol.

Experimental Protocol: Synthesis of 1-(Aminomethyl)cyclohexan-1-ol

This protocol is a representative procedure based on established organic chemistry principles.

- **Cyanohydrin Formation:** In a flask equipped with a stirrer and cooled in an ice bath, a solution of potassium cyanide in water is slowly added to cyclohexanone. The reaction is then acidified to generate the cyanohydrin.
- **Work-up:** The reaction mixture is extracted with a suitable organic solvent (e.g., diethyl ether), and the organic layer is washed and dried.
- **Nitrile Reduction:** The isolated 1-cyanocyclohexanol is dissolved in an anhydrous solvent (e.g., THF) and slowly added to a suspension of a reducing agent like lithium aluminum hydride (LiAlH₄) under an inert atmosphere. Alternatively, catalytic hydrogenation can be employed.
- **Quenching and Isolation:** The reaction is carefully quenched with water and a sodium hydroxide solution. The resulting solid is filtered off, and the filtrate is dried and concentrated to yield 1-(Aminomethyl)cyclohexan-1-ol.

- Purification: The crude product can be purified by distillation under reduced pressure or by recrystallization.

Applications in Research and Drug Development

1-(Aminomethyl)cyclohexan-1-ol serves as a versatile building block in the synthesis of various pharmaceutical compounds.[5] One vendor note suggests that it is a ligand for the benzodiazepine receptor and exhibits neuroprotective, anticonvulsant, hypoglycemic, and anti-inflammatory activities.[5] Its derivatives are also precursors to Gabapentin, an anticonvulsant and analgesic drug. The unique geminal substitution allows for the creation of spirocyclic systems or for the introduction of a constrained aminomethyl alcohol pharmacophore into larger molecules.

Safety and Handling

1-(Aminomethyl)cyclohexan-1-ol is harmful if swallowed and causes serious eye damage.[4] It is essential to use appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat. Work should be conducted in a well-ventilated fume hood.

Comparative Summary

Feature	4-(Aminomethyl)cyclohexan-1-ol (CAS 164646-07-5)	1-(Aminomethyl)cyclohexan-1-ol (CAS 4000-72-0)
Substitution Pattern	1,4-disubstituted	1,1-(geminal) disubstituted
Key Isomerism	cis/trans	N/A (achiral)
Primary Application	Intermediate for Ambroxol	Building block for various pharmaceuticals, precursor to Gabapentin
Synthesis Starting Material	1,4-Cyclohexanedione	Cyclohexanone
Reported Activities	Analgesic potential, treatment of Gaucher disease (derivatives)	Neuroprotective, anticonvulsant, hypoglycemic, anti-inflammatory (reported)

Conclusion

4-(Aminomethyl)cyclohexan-1-ol and 1-(Aminomethyl)cyclohexan-1-ol are valuable chemical entities with distinct properties and applications rooted in their isomeric differences. A thorough understanding of their respective synthesis routes, physicochemical characteristics, and safety profiles, as detailed in this guide, is paramount for their successful application in research and drug development. The choice between these isomers will be dictated by the specific structural and functional requirements of the target molecule, with the 1,4-isomer providing a more rigid scaffold and the 1,1-isomer offering a compact, geminally substituted motif.

References

- PubChem. (n.d.). 1-(Aminomethyl)cyclohexan-1-ol. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Sviatenko, O., Ríos-Lombardía, N., Morís, F., González-Sabín, J., Manideep, K. V., Merdivan, S., ... & Höhne, M. (2020). One-pot Synthesis of 4-Aminocyclohexanol Isomers by Combining a Keto Reductase and an Amine Transaminase.
- ChemSynthesis. (2025, May 20). 1-(aminomethyl)cyclohexanol - 4000-72-0, C7H15NO, density, melting point, boiling point, structural formula, synthesis. Retrieved from [\[Link\]](#)

Sources

- [1. 4-\(Aminomethyl\)cyclohexan-1-ol|CAS 164646-07-5 \[benchchem.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Trans-4-amino-1-methyl-cyclohexanol | C7H15NO | CID 18331273 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. 1-\(Aminomethyl\)cyclohexan-1-ol | C7H15NO | CID 77614 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. CAS 4000-72-0: 1-\(Aminomethyl\)cyclohexanol | CymitQuimica \[cymitquimica.com\]](#)
- [6. 1-\(aminomethyl\)cyclohexan-1-ol | 4000-72-0 \[chemicalbook.com\]](#)
- To cite this document: BenchChem. [Navigating the Structural Landscape of Aminomethyl Cyclohexanols: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF].

Available at: [<https://www.benchchem.com/product/b176252/docs#navigating-the-structural-landscape-of-aminomethyl-cyclohexanols-a-technical-guide-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)